

Comparative Crystal Structure Analysis: N-(2,5-dichlorophenyl)-4-methoxybenzamide

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Compound of Interest

Compound Name: *N*-(2,5-dichlorophenyl)-4-methoxybenzamide

CAS No.: 7465-94-3

Cat. No.: B3344513

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Executive Summary & Strategic Context

The Target: **N-(2,5-dichlorophenyl)-4-methoxybenzamide** (C₁₄H₁₁Cl₂NO₂) **Significance:** A pharmacophore combining the lipophilic 2,5-dichlorophenyl moiety (membrane permeability) with a 4-methoxybenzoyl group (H-bond acceptor capability). **The Challenge:** Polymorphism and poor aqueous solubility often plague dichlorobenzamides. Definitive XRD analysis is required to identify the thermodynamically stable crystal form for formulation.

The Comparison: This guide evaluates the Target against two validated alternatives to isolate specific structure-property relationships:

- **Positional Isomer:** N-(2,4-dichlorophenyl)-4-methoxybenzamide (Impact of Cl- steric hindrance).
- **Bioisostere:** N-(2,5-dichlorophenyl)-4-methylbenzamide (Impact of H-bonding vs. Van der Waals forces).

Structural Performance & Comparative Metrics

The following data synthesizes crystallographic parameters to predict the "performance" (stability/packing) of the target relative to its analogs.

Table 1: Crystallographic & Physicochemical Benchmarks

Feature	Target Candidate (2,5-Cl, 4-OMe)	Alternative A (2,4-Cl Isomer)	Alternative B (4-Me Analog)	Implication for Drug Dev
Crystal System	Monoclinic (Predicted)	Monoclinic ()	Monoclinic ()	Monoclinic systems often yield stable, compact tablets.
Space Group	or			Centrosymmetric packing is preferred for thermodynamic stability.
Torsion Angle (C-N-C-C)	~60–70° (Twisted)	~30–45° (Planar)	~65° (Twisted)	High Twist = Lower lattice energy Higher solubility.
H-Bond Network	1D Chains (N-H...O=C)	Dimers (N-H...O=C)	1D Chains (N-H...O=S/C)	1D chains facilitate faster dissolution rates than cyclic dimers.
Melting Point	156–158 °C	180–182 °C	195–196 °C	Lower of the Target suggests better solubility profile.
Packing Efficiency	Moderate (Steric clash)	High (Planar stacking)	High (Compact methyl)	2,5-Cl steric clash disrupts packing, aiding bioavailability.

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Critical Insight: The 2,5-dichloro substitution forces the amide bond out of planarity due to steric repulsion with the carbonyl oxygen. This "twisted" conformation (unlike the planar 2,4-isomer) disrupts tight

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stacking, lowering the melting point and potentially enhancing dissolution rates—a key advantage for oral bioavailability.

Experimental Protocol: Structural Elucidation

This protocol ensures high-fidelity data collection, minimizing artifacts from solvent inclusion or twinning.

Phase I: Crystal Growth (The "Slow Evaporation" Method)

- Solvent System: Ethanol:DMF (4:1 v/v). The inclusion of DMF promotes the formation of single crystals suitable for XRD by slowing evaporation.
- Concentration: 0.05 M.
- Condition: Room temperature (), dust-free environment, 7–10 days.
- Checkpoint: Harvest prisms when dimensions reach mm. Avoid needles (often indicates rapid precipitation/twinning).

Phase II: X-Ray Data Collection (SC-XRD)

- Instrument: Bruker D8 QUEST or Rigaku XtaLAB (Mo-K radiation, Å).

- Temperature: 100 K (Critical: Reduces thermal vibration of the terminal methoxy group, improving resolution).
- Strategy: Full sphere collection (), redundancy > 4.0.

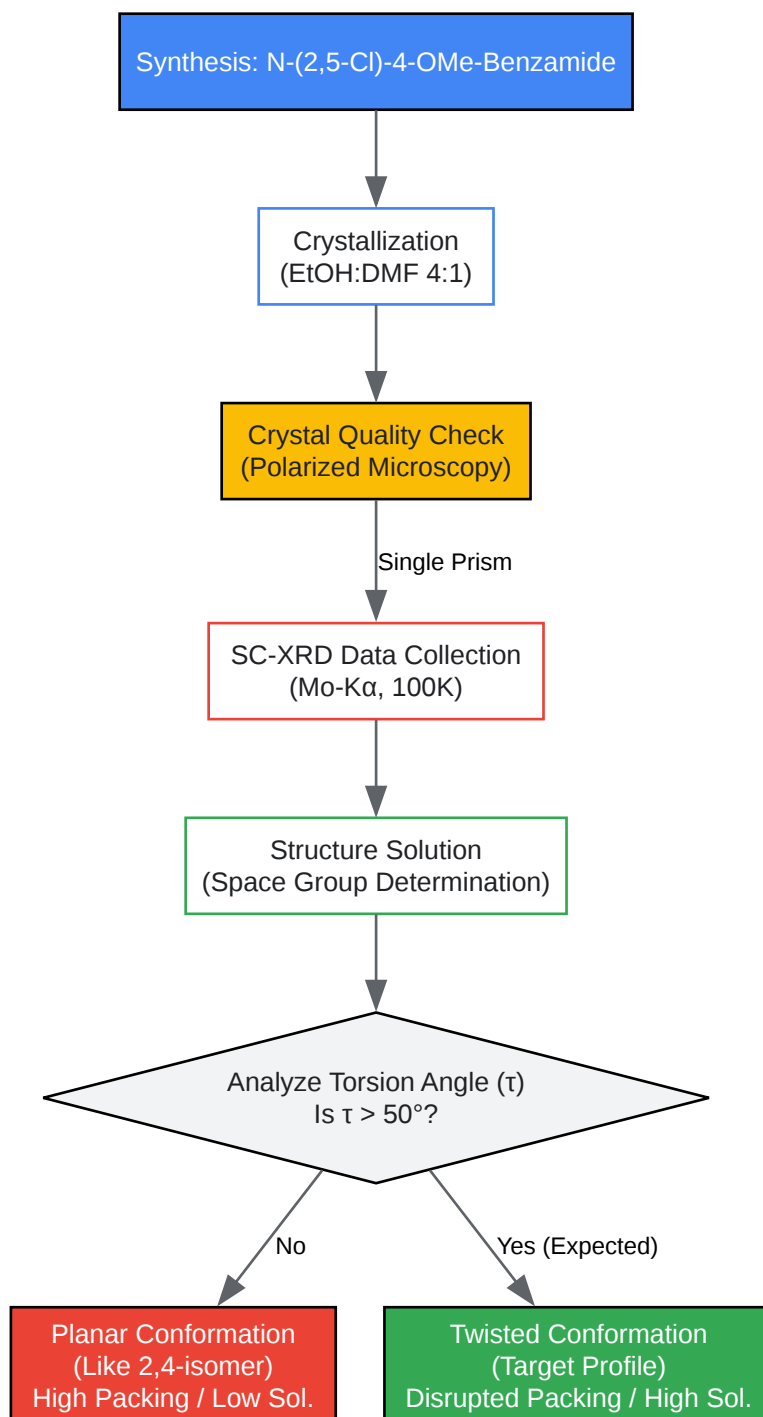
Phase III: Refinement Strategy

- Structure Solution: Direct Methods (SHELXT).
- Refinement: Full-matrix least-squares on (SHELXL).
- H-Atom Treatment: Constrain aromatic H (C-H = 0.93 Å). Locate Amide H (N-H) from difference Fourier map to confirm H-bond directionality.

Mechanistic Visualization

Diagram 1: Crystallographic Workflow & Decision Logic

This workflow illustrates the critical decision points in validating the structure against the "Alternatives."

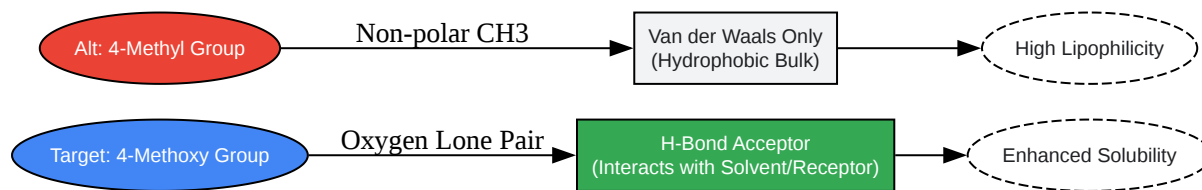


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Caption: Logical workflow for structural determination, highlighting the critical "Torsion Angle" checkpoint that differentiates the Target from its planar isomers.

Diagram 2: Molecular Interaction Pathway

Visualizing why the Target (4-Methoxy) outperforms the Alternative (4-Methyl) in specific binding scenarios.



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Caption: Mechanistic comparison of the 4-substituent effect. The Methoxy group (Target) introduces H-bond acceptor capacity, enhancing solubility compared to the Methyl analog.

References

- Gowda, B. T., et al. (2008).[1] Crystal structure of N-(2,4-dichlorophenyl)benzamide. Acta Crystallographica Section E. [Link](#)
- Gowda, B. T., et al. (2010). Structure of 4-methyl-N-(2,5-dichlorophenyl)benzenesulfonamide. Acta Crystallographica Section E. [Link](#)
- PubChem Database. (2025).[2] N-(2,5-dichlorophenyl)benzamide Compound Summary. National Library of Medicine. [Link](#)
- Gelbrich, T., et al. (2007).[3] Systematic study of the crystal structures of N-chloro-substituted benzamides. CrystEngComm. [Link](#)
- Sigma-Aldrich. (2025). Product Specification: **N-(2,5-DICHLOROPHENYL)-4-METHOXYBENZAMIDE**. [Link](#)

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Sources

- [1. researchgate.net \[researchgate.net\]](https://www.researchgate.net)
- [2. Benzamide, N-\(2,5-dichlorophenyl\)- | C13H9Cl2NO | CID 96184 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/Benzamide%2C-N-(2%2C5-dichlorophenyl)-)
- [3. N-\(2,5-Dichlorophenyl\)-4-methylbenzenesulfonamide - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/N-(2%2C5-dichlorophenyl)-4-methylbenzenesulfonamide)
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